

# cholesta-3,5-diene molecular weight and chemical formula

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## Compound of Interest

Compound Name: Cholesta-3,5-diene

Cat. No.: B1217053

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An In-Depth Technical Guide to **cholesta-3,5-diene**: Molecular Weight and Chemical Formula

This technical guide provides essential information regarding the molecular weight and chemical formula of **cholesta-3,5-diene**, tailored for researchers, scientists, and professionals in drug development.

## Data Presentation

The fundamental quantitative properties of **cholesta-3,5-diene** are summarized in the table below for straightforward reference and comparison.

Parameter	Value
Chemical Formula	C <sub>27</sub> H <sub>44</sub> [1][2][3][4][5]
Molecular Weight	368.64 g/mol
Monoisotopic Mass	368.344301404 Da

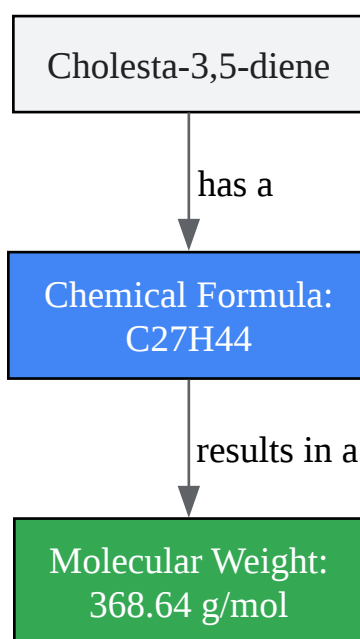
## Experimental Protocols

The determination of the molecular weight and chemical formula of a compound like **cholesta-3,5-diene** is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. The provided data from various chemical databases are established reference values and do not cite specific, novel experimental protocols for their

determination. High-resolution mass spectrometry would be the primary method for experimentally verifying the monoisotopic mass and, by extension, the chemical formula.

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound, its elemental composition (chemical formula), and its calculated molecular weight.



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Caption: Relationship between **cholesta-3,5-diene**, its chemical formula, and molecular weight.

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## References

- 1. Cholesta-3,5-diene | C<sub>27</sub>H<sub>44</sub> | CID 92835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cholesta-3,5-diene [webbook.nist.gov]
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- 5. Semiochemical compound: Cholesta-3,5-diene | C<sub>27</sub>H<sub>44</sub> [pherobase.com]
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